

An In-depth Technical Guide to Methyl Propyl Sulfide: Discovery, Synthesis, and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl propyl sulfide*

Cat. No.: *B1198286*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl propyl sulfide (MPS), a volatile organosulfur compound, has garnered interest in various scientific fields, from flavor chemistry to potential applications in drug development. This technical guide provides a comprehensive overview of **methyl propyl sulfide**, detailing its historical context, physical and chemical properties, synthesis methodologies, and analytical protocols. The information is presented to serve as a valuable resource for researchers and professionals engaged in chemical synthesis and analysis.

Discovery and History

The precise moment of discovery and the individual credited with the first synthesis of **methyl propyl sulfide** are not definitively documented in readily available historical records. Its history is intricately linked with the broader evolution of organic sulfur chemistry. Early explorations of organosulfur compounds commenced in the 19th century, with notable contributions from chemists such as Henri Victor Regnault and César-Mansuète Despretz, who investigated various thioethers and related substances.^{[1][2][3][4]}

The synthesis of unsymmetrical thioethers like **methyl propyl sulfide** became more routine with the adaptation of the Williamson ether synthesis, a method originally conceived for the

preparation of ethers by Alexander Williamson in 1850.[\[5\]](#)[\[6\]](#) This versatile reaction, which involves the nucleophilic substitution of an alkyl halide by an alkoxide or, in this case, a thiolate, provided a straightforward route to a wide array of sulfides.

While a singular "discovery" event is elusive, an early documented synthesis of **methyl propyl sulfide** can be found in a 1959 publication in the Journal of the American Chemical Society.[\[7\]](#) This indicates that the compound was being synthesized and studied by the mid-20th century. Its identification as a natural volatile compound in foods such as onions and its subsequent use as a flavoring agent have further driven research into its properties and synthesis.[\[8\]](#)[\[9\]](#)

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **methyl propyl sulfide** is provided in the tables below for easy reference and comparison.

Table 1: Physical and Chemical Properties of **Methyl Propyl Sulfide**

Property	Value	Reference
Molecular Formula	C4H10S	[10]
Molecular Weight	90.19 g/mol	[11]
CAS Number	3877-15-4	[10]
Appearance	Colorless liquid	[10]
Odor	Strong, reminiscent of garlic or onions	[10]
Boiling Point	95.5 °C at 760 mmHg	[5]
Melting Point	-113 °C	[5]
Density	0.842 g/mL at 25 °C	[12]
Refractive Index (n _{20/D})	1.4430	[12]
Solubility	Insoluble in water; soluble in organic solvents	[10]

Table 2: Spectroscopic Data for **Methyl Propyl Sulfide**

Spectroscopic Technique	Key Data Points
Mass Spectrometry (MS)	Major fragments (m/z): 90 (M+), 61, 47, 45, 27
¹ H NMR (Proton NMR)	Chemical shifts (ppm): ~0.9 (t, 3H), ~1.6 (sextet, 2H), ~2.4 (t, 2H), ~2.1 (s, 3H)
¹³ C NMR (Carbon NMR)	Chemical shifts (ppm): ~13.5, ~15.0, ~22.5, ~36.0
Infrared (IR) Spectroscopy	Characteristic peaks (cm ⁻¹): ~2960 (C-H stretch), ~1460 (C-H bend), ~780 (C-S stretch)

Experimental Protocols

Synthesis of Methyl Propyl Sulfide via Williamson-Type Synthesis

This protocol describes the synthesis of **methyl propyl sulfide** from sodium thiomethoxide and 1-bromopropane, a modification of the classical Williamson ether synthesis.[13][14][15]

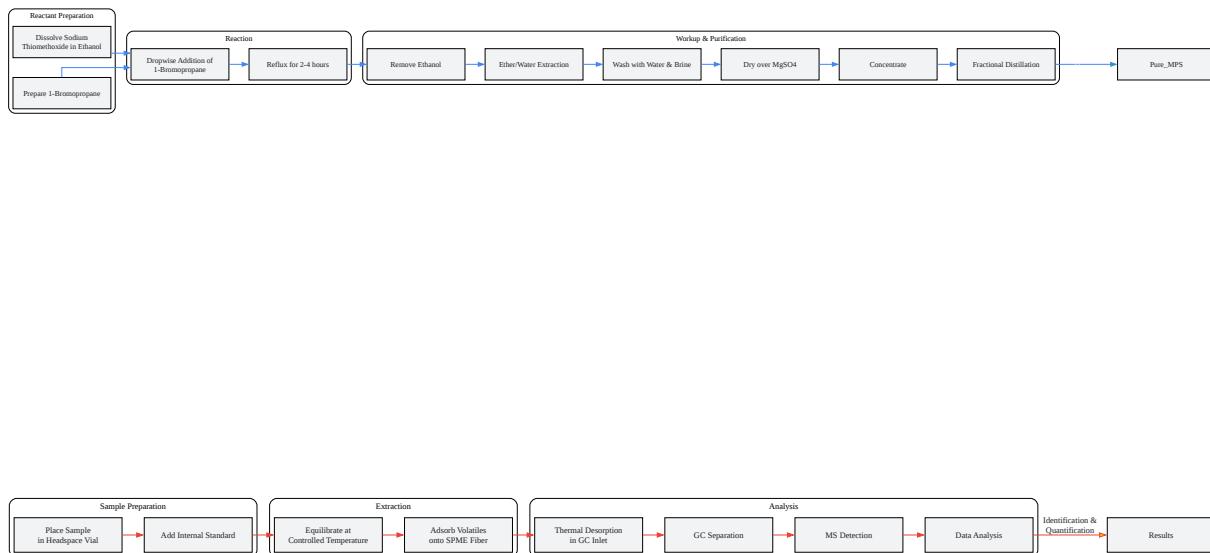
Materials:

- Sodium thiomethoxide (NaSCH₃)
- 1-Bromopropane (CH₃CH₂CH₂Br)
- Anhydrous ethanol (EtOH)
- Diethyl ether ((C₂H₅)₂O)
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask

- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar, reflux condenser, and dropping funnel, dissolve sodium thiomethoxide (1.0 equivalent) in anhydrous ethanol under a nitrogen atmosphere.
- **Addition of Alkyl Halide:** While stirring, add 1-bromopropane (1.05 equivalents) dropwise from the dropping funnel to the sodium thiomethoxide solution at room temperature.
- **Reaction:** After the addition is complete, heat the reaction mixture to reflux and maintain for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Remove the ethanol under reduced pressure using a rotary evaporator.
- **Extraction:** To the residue, add diethyl ether and water. Transfer the mixture to a separatory funnel and shake. Separate the organic layer. Wash the organic layer sequentially with water and then brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to yield crude **methyl propyl sulfide**.
- **Purification:** Purify the crude product by fractional distillation to obtain pure **methyl propyl sulfide**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. chromatographyonline.com [chromatographyonline.com]
- 3. ingenieria-analitica.com [ingenieria-analitica.com]
- 4. [Organic Syntheses Procedure](https://orgsyn.org) [orgsyn.org]
- 5. researchgate.net [researchgate.net]
- 6. taylorfrancis.com [taylorfrancis.com]

- 7. METHYL PROPYL SULFIDE | 3877-15-4 [chemicalbook.com]
- 8. methyl propyl sulfide [stenutz.eu]
- 9. methyl propyl sulfide, 3877-15-4 [thegoodsentscompany.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. Methyl propyl sulphide | C4H10S | CID 19754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. CN105693573A - Method and device for producing sodium thiomethoxide from by-product obtained through synthesis of dimethyl sulfide - Google Patents [patents.google.com]
- 13. books.google.cn [books.google.cn]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl Propyl Sulfide: Discovery, Synthesis, and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1198286#discovery-and-history-of-methyl-propyl-sulfide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com